

1H NMR spectroscopy interpretation of 5-Chloro-2-hydroxy-2'-methylbenzophenone

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-2'-methylbenzophenone

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An Application Note on the Structural Elucidation of **5-Chloro-2-hydroxy-2'-methylbenzophenone** utilizing ^1H NMR Spectroscopy

Abstract

This application note provides a comprehensive guide for the interpretation of the ^1H Nuclear Magnetic Resonance (NMR) spectrum of **5-Chloro-2-hydroxy-2'-methylbenzophenone**. As a Senior Application Scientist, this document moves beyond a mere recitation of data to offer a detailed, field-proven methodology for predicting and analyzing the spectral features of this substituted benzophenone. We will explore the nuanced effects of substituent-induced electronic shifts, anisotropic effects of the carbonyl bridge, and the profound impact of intramolecular hydrogen bonding on proton chemical shifts. This guide is designed for researchers, scientists, and drug development professionals who rely on precise molecular characterization. The protocols herein are structured to be self-validating, ensuring reproducible and trustworthy results.

Introduction: The Role of ^1H NMR in Molecular Characterization

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled and definitive analytical technique for the structural elucidation of organic molecules.[1][2] By probing the magnetic properties of atomic nuclei, specifically the proton (^1H), NMR provides detailed information regarding the electronic environment, connectivity, and spatial arrangement of atoms within a molecule.[3] For drug development professionals, accurate structural confirmation is a non-negotiable cornerstone of regulatory compliance and preclinical development.

5-Chloro-2-hydroxy-2'-methylbenzophenone is a multi-substituted aromatic ketone. Its structure presents a rich case for ^1H NMR analysis, featuring two distinct aromatic rings with varied substitution patterns and a key structural feature—an intramolecular hydrogen bond—that significantly influences its spectral signature. This note will systematically deconstruct the predicted ^1H NMR spectrum of this molecule, providing the scientific rationale for each predicted signal.

Molecular Structure and Proton Environments

A rigorous analysis begins with a clear understanding of the molecule's structure and the identification of all chemically non-equivalent protons. Due to the lack of symmetry, all eight aromatic protons and the hydroxyl and methyl protons are chemically distinct.

Diagram 1: Molecular Structure and Proton Numbering

Predicted ^1H NMR Spectral Analysis: A Mechanistic Approach

The chemical shift (δ) of a proton is dictated by its local electronic environment. Electron-withdrawing groups deshield protons, shifting their signals downfield (to higher ppm), while electron-donating groups shield them, causing an upfield shift.[4][5]

The Hydroxyl Proton (OH): A Signature of Intramolecular Hydrogen Bonding

The most distinguishing feature in the spectrum of 2-hydroxybenzophenone derivatives is the signal from the hydroxyl proton.[6] Due to the proximity of the hydroxyl group to the carbonyl oxygen, a strong intramolecular hydrogen bond is formed.[7][8][9] This interaction dramatically deshields the proton, pulling its electron density towards the carbonyl oxygen.

- Prediction: The OH proton will appear as a broad singlet significantly downfield, typically in the range of δ 11.0-13.0 ppm.[10] Its broadness is due to quadrupole broadening and potential slow exchange with trace amounts of water. The absence of neighboring protons results in a singlet.

Protons on the Chloro-Substituted Ring (Ring A)

This ring is influenced by three groups: a strongly electron-donating hydroxyl group (-OH), a moderately electron-withdrawing chloro group (-Cl), and the strongly electron-withdrawing carbonyl group (-C=O).

- H-6: This proton is ortho to the electron-withdrawing carbonyl group and meta to both the -OH and -Cl groups. The primary influence is the deshielding effect of the carbonyl group.
 - Predicted Shift: $\sim\delta$ 7.5-7.7 ppm.
 - Splitting: It has one ortho neighbor (H-4, though 4 bonds away) and one meta neighbor (H-4). It is adjacent to the chlorine-bearing carbon. The primary coupling will be a meta-coupling to H-4. Therefore, it should appear as a doublet with a small coupling constant ($J \approx 2-3$ Hz).
- H-4: This proton is meta to the carbonyl and ortho to the chlorine atom. It is also meta to the hydroxyl group.
 - Predicted Shift: $\sim\delta$ 7.2-7.4 ppm.
 - Splitting: It has two neighbors, H-3 and H-6 (meta). It will be split by H-3 (ortho coupling) and H-6 (meta coupling). This will result in a doublet of doublets (dd) with $J(\text{ortho}) \approx 8-9$ Hz and $J(\text{meta}) \approx 2-3$ Hz.
- H-3: This proton is ortho to the strongly electron-donating -OH group and para to the -Cl group. The powerful shielding effect of the hydroxyl group will push this proton significantly

upfield relative to other aromatic protons.

- Predicted Shift: $\sim\delta$ 6.9-7.1 ppm.
- Splitting: It has one ortho neighbor (H-4). Therefore, it will appear as a doublet (d) with $J \approx 8$ -9 Hz.

Protons on the Methyl-Substituted Ring (Ring B)

This ring is influenced by the electron-donating methyl group ($-\text{CH}_3$) and the anisotropic effect of the carbonyl group. Protons closer to the carbonyl cone will experience different shielding/deshielding effects.

- H-3', H-4', H-5', H-6': These four protons will reside in the typical aromatic region. The electron-donating methyl group at the 2' position will slightly shield the ortho (H-3') and para (H-5') protons. The signals are expected to be complex and may overlap.
 - Predicted Shift Range: $\sim\delta$ 7.1-7.5 ppm.
 - Splitting: These protons will exhibit complex spin-spin coupling, with multiple ortho and meta couplings, likely resulting in a complex, overlapping multiplet (m).[\[11\]](#)
- Methyl Protons ($-\text{CH}_3$): These protons are attached to an sp^3 carbon adjacent to an aromatic ring.
 - Predicted Shift: $\sim\delta$ 2.2-2.4 ppm.[\[12\]](#)
 - Splitting: There are no adjacent protons, so this signal will be a sharp singlet (s). Its integration value will be 3H.

Summary of Predicted ^1H NMR Data

The predicted data is consolidated in the table below for ease of reference.

Proton Label	Predicted Chemical Shift (δ , ppm)	Integration	Predicted Multiplicity	Expected Coupling Constants (J, Hz)
OH	11.0 - 13.0	1H	Singlet (broad, s)	N/A
H-6	7.5 - 7.7	1H	Doublet (d)	Jmeta $\approx$ 2-3
H-4	7.2 - 7.4	1H	Doublet of Doublets (dd)	Jortho $\approx$ 8-9, Jmeta $\approx$ 2-3
H-3', H-4', H-5', H-6'	7.1 - 7.5	4H	Multiplet (m)	Multiple Jortho, Jmeta
H-3	6.9 - 7.1	1H	Doublet (d)	Jortho $\approx$ 8-9
-CH ₃	2.2 - 2.4	3H	Singlet (s)	N/A

Experimental Protocol for Data Acquisition

This protocol ensures the acquisition of a high-resolution ¹H NMR spectrum suitable for unambiguous structural confirmation.

Materials and Reagents

- **5-Chloro-2-hydroxy-2'-methylbenzophenone** ($\geq 98\%$ purity)
- Deuterated Chloroform (CDCl₃, 99.8 atom % D) or Deuterated Dimethyl Sulfoxide (DMSO-d₆, 99.8 atom % D)
- Tetramethylsilane (TMS, 99.9%+)
- 5 mm NMR tubes (high precision)
- Volumetric flasks and pipettes

Sample Preparation

- Weighing: Accurately weigh approximately 5-10 mg of **5-Chloro-2-hydroxy-2'-methylbenzophenone**.
- Dissolution: Transfer the solid to a clean, dry vial. Add approximately 0.6-0.7 mL of deuterated solvent (CDCl_3 is a good first choice; DMSO-d_6 can be used if solubility is an issue and to sharpen the OH peak).
- Standard Addition: Add a small amount of TMS to the solvent to serve as an internal reference (δ 0.00 ppm).[\[5\]](#)[\[13\]](#)
- Transfer: Vortex the vial until the sample is fully dissolved. Transfer the solution to a 5 mm NMR tube. Ensure the sample height is adequate for the spectrometer's receiver coil (typically ~4 cm).

NMR Instrument Parameters (500 MHz Spectrometer)

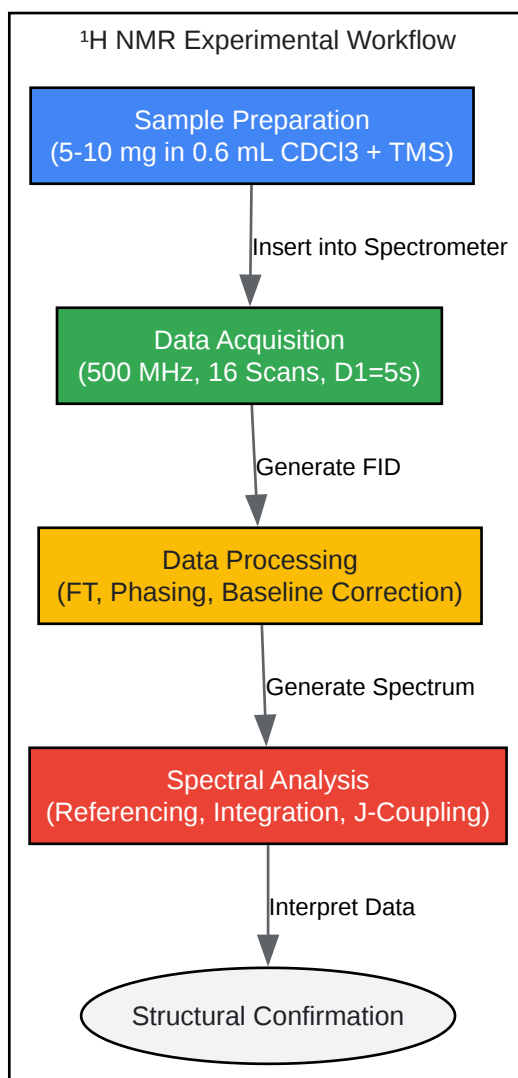
- Experiment: Standard ^1H acquisition (zg30 pulse sequence)
- Solvent: CDCl_3 (or as selected)
- Temperature: 298 K (25 °C)
- Spectral Width (SW): 20 ppm (from -2 to 18 ppm to ensure capture of the H-bonded OH proton)
- Acquisition Time (AQ): ≥ 3.0 seconds
- Relaxation Delay (D1): 5.0 seconds (ensures full relaxation for accurate integration)
- Number of Scans (NS): 16 (increase if sample concentration is low)
- Receiver Gain (RG): Set automatically by the instrument.

Data Processing

- Fourier Transform (FT): Apply an exponential window function (line broadening, $\text{LB} = 0.3$ Hz) and perform the Fourier transform.

- Phasing: Manually phase the spectrum to ensure all peaks have a pure absorption lineshape.
- Baseline Correction: Apply a polynomial baseline correction to ensure a flat baseline.
- Referencing: Calibrate the spectrum by setting the TMS peak to δ 0.00 ppm.
- Integration: Integrate all signals. Calibrate the integration by setting the 3H singlet of the methyl group to a value of 3.00.
- Peak Picking: Identify the chemical shift of all peaks and multiplets. Analyze coupling constants.

Diagram 2: Experimental Workflow for ^1H NMR Analysis



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Conclusion

The ¹H NMR spectrum of **5-Chloro-2-hydroxy-2'-methylbenzophenone** provides a wealth of structural information. A systematic analysis, grounded in the fundamental principles of chemical shifts and spin-spin coupling, allows for the confident assignment of every proton in the molecule. The highly deshielded hydroxyl proton serves as a clear diagnostic signal for the intramolecular hydrogen bond, a key structural motif. By following the detailed protocol provided, researchers can obtain high-quality, reproducible data, leading to the unambiguous structural confirmation required in demanding research and development environments.

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